

# 6-(Trifluoromethoxy)pyridin-3-amine molecular weight and formula

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 6-(Trifluoromethoxy)pyridin-3-amine

Cat. No.: B599372

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## Technical Data Sheet: 6-(Trifluoromethoxy)pyridin-3-amine

Audience: Researchers, scientists, and drug development professionals.

This document provides core physicochemical properties of **6-(Trifluoromethoxy)pyridin-3-amine**, a compound of interest in medicinal chemistry and drug discovery.

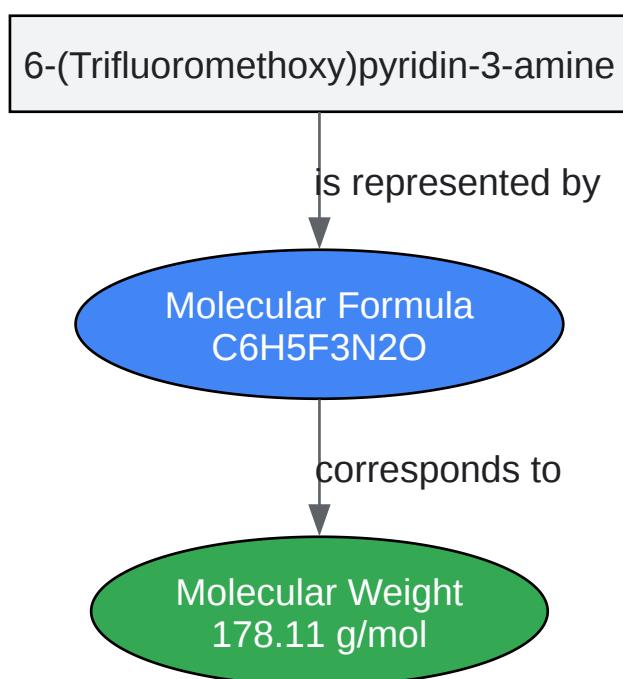
## Chemical Data Summary

The fundamental molecular properties of **6-(Trifluoromethoxy)pyridin-3-amine** are summarized in the table below. This data is essential for stoichiometric calculations, analytical characterization, and interpretation of experimental results.

Parameter	Value
Chemical Name	6-(Trifluoromethoxy)pyridin-3-amine
Molecular Formula	C <sub>6</sub> H <sub>5</sub> F <sub>3</sub> N <sub>2</sub> O <sup>[1][2]</sup>
Molecular Weight	178.11 g/mol <sup>[3][4]</sup>
Monoisotopic Mass	178.0354 Da <sup>[1]</sup>

## Structural and Relational Information

The relationship between the compound's name, its elemental composition (molecular formula), and its corresponding molecular weight is a foundational concept in chemistry. The following diagram illustrates this logical connection.



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Figure 1: Logical relationship between chemical identity, formula, and molecular weight.

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## References

- 1. PubChemLite - 6-(trifluoromethoxy)pyridin-3-amine (C<sub>6</sub>H<sub>5</sub>F<sub>3</sub>N<sub>2</sub>O) [pubchemlite.lcsb.uni.lu]
- 2. molecularinfo.com [molecularinfo.com]
- 3. sigmaaldrich.com [sigmaaldrich.com]

- 4. 6-(trifluoromethoxy)pyridin-3-amine | 135900-33-3 [sigmaaldrich.com]
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